

Navigating the Safe Disposal of 19-Noretiocholanolone: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 19-Noretiocholanolone

Cat. No.: B1255105

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. **19-Noretiocholanolone**, a metabolite of the anabolic androgenic steroid nandrolone, requires careful handling and disposal due to its potential health hazards.^{[1][2]} This guide provides essential, step-by-step procedures for the safe disposal of **19-Noretiocholanolone**, ensuring compliance with general laboratory safety standards.

Hazard Profile of 19-Noretiocholanolone

19-Noretiocholanolone is classified with significant health warnings, underscoring the need for stringent disposal protocols. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is suspected of causing cancer and may damage fertility or the unborn child.^[3]

Hazard Statement	GHS Classification
Suspected of causing cancer	Carcinogenicity, Category 2
May damage fertility or the unborn child	Reproductive toxicity, Category 1B

This data is based on GHS classifications provided by the European Chemicals Agency (ECHA).^[3]

Pre-Disposal and Handling Protocols

Before beginning the disposal process, it is imperative to handle **19-Noretiocholanolone** with appropriate personal protective equipment (PPE). This includes, but is not limited to, safety goggles, chemical-resistant gloves, and a lab coat. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.

Step-by-Step Disposal Procedure

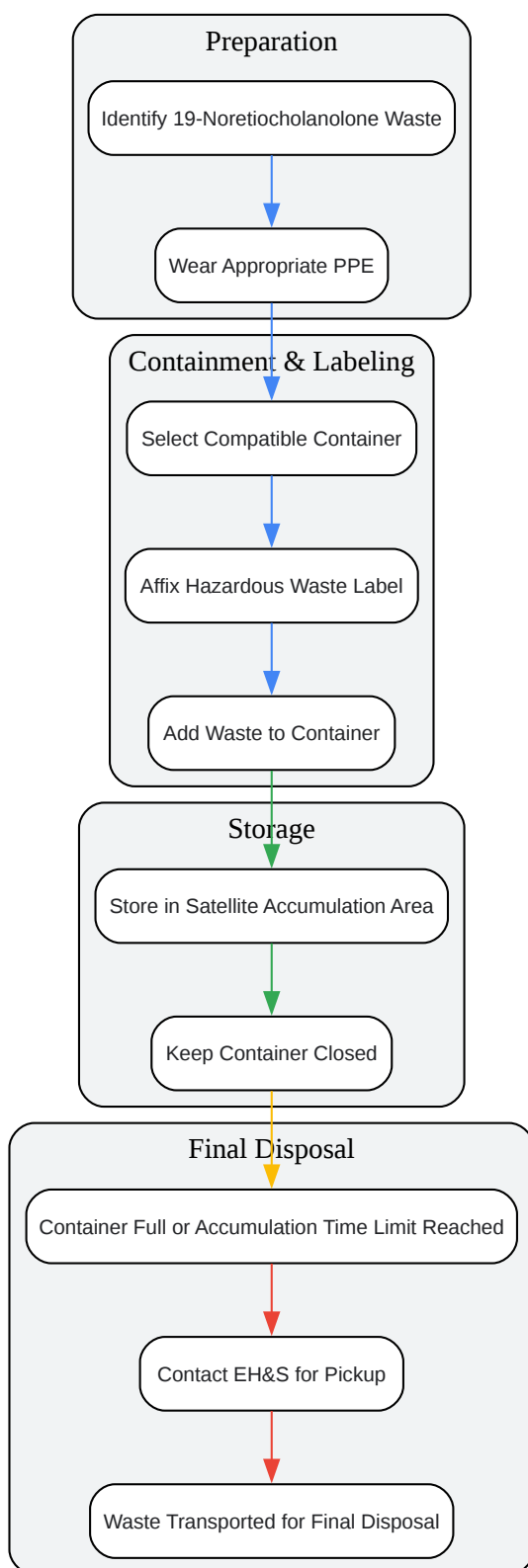
The disposal of **19-Noretiocholanolone** must be managed as hazardous chemical waste. Under no circumstances should it be disposed of down the drain or in regular trash.[4]

- Container Selection and Labeling:
 - Select a waste container that is compatible with **19-Noretiocholanolone** and any solvents used. Plastic containers are often preferred for chemical waste.[5]
 - The container must be in good condition, with a secure, leak-proof cap.[6]
 - As soon as the first waste is added, label the container with a hazardous waste tag.[4] The label must clearly state "Hazardous Waste" and identify the contents, including "**19-Noretiocholanolone**" and any other chemicals present, with their approximate percentages.[4]
- Waste Accumulation:
 - Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[5][6] This area must be at or near the point of generation.[5]
 - Keep the waste container closed at all times, except when adding waste.[4][6]
 - Do not mix incompatible waste streams. While specific incompatibility data for **19-Noretiocholanolone** is not readily available, a general best practice is to avoid mixing it with strong oxidizing or reducing agents.[6][7]
- Disposal of Empty Containers:
 - An empty container that held **19-Noretiocholanolone** must be triple-rinsed with a suitable solvent capable of removing the residue.[4]

- The rinsate must be collected and disposed of as hazardous waste.[4]
- After triple-rinsing, deface or remove all labels from the container before disposing of it as regular trash.[4]
- Arranging for Final Disposal:
 - Contact your institution's Environmental Health and Safety (EH&S) office or a certified hazardous waste disposal contractor to arrange for the pickup and final disposal of the waste container.[5]
 - Do not exceed the accumulation limits for hazardous waste in your SAA, which is typically 55 gallons, or one quart for acutely toxic wastes.[5]

Experimental Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **19-Noretiocholanolone**.



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- To cite this document: BenchChem. [Navigating the Safe Disposal of 19-Noretiocholanolone: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1255105#19-noretiocholanolone-proper-disposal-procedures]

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